

Thermophysical properties of piperitone

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Compound of Interest		
Compound Name:	Piperitone	
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An In-depth Technical Guide to the Thermophysical Properties of **Piperitone**

For Researchers, Scientists, and Drug Development Professionals

Introduction

Piperitone is a naturally occurring monoterpene ketone with the chemical formula C₁₀H₁₆O.[1] [2] As a principal component of various essential oils, it exists in different stereoisomeric forms, primarily as (+)-**piperitone** (the D-form) and (-)-**piperitone** (the L-form), as well as a racemic mixture (DL-form).[3] It is found in plants from the Mentha, Eucalyptus, and Cymbopogon genera.[3] The distinct peppermint-like aroma of the D-form makes it a valuable ingredient in the flavor and fragrance industries.[3][4] Beyond its sensory characteristics, **piperitone** serves as a crucial starting material for the synthesis of other important compounds, such as menthol and thymol.[3][5]

A thorough understanding of the thermophysical properties of **piperitone** is essential for its application in chemical synthesis, for quality control in the food and fragrance industries, and for its potential development in pharmaceutical applications. These properties govern its behavior during processing, formulation, and storage, and are critical for designing and optimizing industrial processes. This guide provides a comprehensive overview of the core thermophysical properties of **piperitone**, details the standard experimental protocols for their determination, and presents the data in a structured format for ease of reference.

Chemical Identity

• IUPAC Name: 3-methyl-6-propan-2-ylcyclohex-2-en-1-one[1]



• CAS Number: 89-81-6 (for the racemic or unspecified mixture)[2][3][5][6]

Molecular Formula: C₁₀H₁₆O[1][2][6]

Molar Mass: 152.23 g/mol [1][2][3]

Thermophysical Property Data

The following tables summarize the key thermophysical properties of **piperitone**. Data is presented for the racemic mixture and for the individual enantiomers where available, as these properties can differ slightly between stereoisomers.

Table 1: General Thermophysical Properties of **Piperitone**

Property	Value Conditions / Notes		Source(s)
Melting Point	< 25 °C / -29 °C		[1][6][7][8]
Boiling Point	232 to 235 °C	at 760 mm Hg	[1][7][9]
Flash Point	90.9 °C to 97.78 °C	Closed Cup	[6][9]
Vapor Pressure	0.057 mm Hg	at 25 °C (estimated)	[9]
Water Solubility	Very slightly soluble; 273.1 mg/L	at 25 °C (estimated)	[1][9]

| logP (o/w) | 2.85 | Octanol/water partition coefficient |[1][9][10] |

Table 2: Density and Refractive Index of Piperitone and its Enantiomers



Form	Property	Value	Temperature (°C)	Source(s)
dl-Form (Racemic)	Density	0.9331 g/cm³	20	[3][11][12]
	Refractive Index	1.4823	24	[12]
d-Form (+)- Piperitone	Density	0.9344 g/cm ³	20	[12][13]
	Density	0.934 to 0.936 g/mL	20	[4]
	Refractive Index	1.4848	20	[12][13]
	Refractive Index	1.480 to 1.490	20	[4]
I-Form (-)- Piperitone	Density	0.9324 g/cm ³	20	[12][13]
	Specific Gravity	0.929 to 0.935	25	[14]
	Refractive Index	1.4823	20	[12]
	Refractive Index	1.4820 to 1.4880	20	[14]
Unspecified	Specific Gravity	0.929 to 0.934	25	[9]

| | Refractive Index | 1.483 to 1.487 | 20 |[1][9] |

Note: Data for properties such as heat capacity and thermal conductivity are not readily available in common chemical databases. The determination of these properties would require specific experimental investigation.

Experimental Protocols

The accurate determination of thermophysical properties is paramount. The following sections describe the standard methodologies used to measure the key properties of liquid samples like **piperitone**.



Density and Specific Gravity Measurement

Density is a fundamental property defined as mass per unit volume. Specific gravity is the ratio of the density of a substance to the density of a reference substance, typically water at 4 °C.

- Methodology: Pycnometry
 - Apparatus: A pycnometer, which is a glass flask with a precisely known volume. A highprecision analytical balance is also required.
 - Procedure: a. The empty, clean, and dry pycnometer is weighed. b. The pycnometer is filled with the **piperitone** sample, ensuring no air bubbles are present. A thermostat is used to bring the sample to the desired temperature (e.g., 20 °C or 25 °C). c. The filled pycnometer is weighed again. d. The weight of the **piperitone** sample is determined by subtraction. e. The density is calculated by dividing the mass of the sample by the known volume of the pycnometer.
 - Calibration: The procedure is repeated with a reference substance of known density (e.g., deionized water) to calibrate the exact volume of the pycnometer at the measurement temperature.
- Methodology: Digital Density Meter
 - Apparatus: An oscillating U-tube digital density meter.
 - Principle: The instrument measures the oscillation period of a U-shaped tube filled with the sample. This period is directly related to the density of the sample.
 - Procedure: a. The instrument is calibrated using dry air and a standard of known density
 (e.g., ultrapure water). b. The **piperitone** sample is injected into the measurement cell. c.
 The instrument automatically controls the temperature and provides a direct reading of the density.

Refractive Index Measurement

The refractive index of a substance is a dimensionless number that describes how fast light travels through the material.[15] It is a characteristic property that is dependent on temperature and the wavelength of light.[16][17][18]



- · Methodology: Abbe Refractometer
 - Apparatus: An Abbe refractometer, which consists of a light source, a prism system, and a telescope for observation.
 - Procedure: a. The refractometer prisms are cleaned with a suitable solvent (e.g., ethanol or acetone) and allowed to dry. b. A few drops of the **piperitone** sample are placed on the surface of the measuring prism. c. The prisms are closed and locked. Water from a circulating bath is used to maintain a constant temperature (typically 20 °C).[15] d. The light source is switched on, and the user looks through the eyepiece. e. The handwheel is adjusted until the field of view is divided into a light and a dark section. The compensator knob is turned to eliminate any color fringes and sharpen the dividing line. f. The dividing line is centered on the crosshairs of the eyepiece. g. The refractive index is read directly from the instrument's scale.

Boiling Point Determination

The boiling point is the temperature at which the vapor pressure of a liquid equals the pressure surrounding the liquid.[19]

- Methodology: Distillation Method (at Atmospheric Pressure)
 - Apparatus: A standard distillation setup including a round-bottom flask, a distillation head with a thermometer, a condenser, and a receiving flask.
 - Procedure: a. The distillation flask is filled with the piperitone sample (typically to about two-thirds of its capacity) along with a few boiling chips to ensure smooth boiling. b. The apparatus is assembled, ensuring the thermometer bulb is positioned just below the side arm leading to the condenser to accurately measure the temperature of the vapor. c. The flask is heated gently. d. As the liquid boils, the vapor rises, condenses in the condenser, and the condensate drips into the receiving flask. e. The temperature is recorded when it becomes constant. This stable temperature, observed during the distillation of the bulk of the liquid, is the boiling point. f. The atmospheric pressure is recorded, as the boiling point is pressure-dependent.

Visualizations



Experimental Workflow for Thermophysical Property Determination

The following diagram illustrates a generalized workflow for the experimental determination of the thermophysical properties of a liquid compound like **piperitone**.

General Experimental Workflow for Thermophysical Property Determination 1. Sample Preparation Obtain Piperitone Sample Purification (e.g., Distillation) Verify Purity (e.g., GC) 2. Parallel Measurements (Temperature Controlled) Density / Specific Gravity Refractive Index **Boiling Point** Other Properties (Pycnometer / Digital Meter) (Abbe Refractometer) (Distillation) (Viscosity, Heat Capacity, etc.) Data Processing & Reporting **Data Collection & Collation** Analysis & Comparison with Literature Final Report / Whitepaper



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Caption: Workflow for determining the thermophysical properties of **piperitone**.

Conclusion

This guide has consolidated the essential thermophysical properties of **piperitone** from various sources, presenting them in an accessible format for scientific and industrial applications. The data highlights key parameters such as boiling point, density, and refractive index, which are critical for process design, quality assessment, and chemical synthesis. While a solid foundation of data exists, particularly for density and refractive index at standard temperatures, further research would be beneficial to characterize other properties like heat capacity, thermal conductivity, and viscosity across a range of temperatures. The standardized experimental protocols outlined here provide a framework for obtaining such data, ensuring consistency and comparability in future investigations.

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- To cite this document: BenchChem. [Thermophysical properties of piperitone]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1207248#thermophysical-properties-of-piperitone]

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